

# Solubility of 4-Amino-m-cresol in different solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Amino-m-cresol

Cat. No.: B1666317

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## An In-depth Technical Guide to the Solubility of 4-Amino-m-cresol

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of a compound is paramount. This guide provides a detailed overview of the solubility of **4-Amino-m-cresol** (also known as 4-amino-3-methylphenol), a compound used in the synthesis of various dyes and pigments[1].

## Solubility Profile of 4-Amino-m-cresol

**4-Amino-m-cresol** exhibits varying degrees of solubility in different solvents, a critical factor for its application in various chemical processes. The following table summarizes the available quantitative and qualitative solubility data. It is important to note that there are some conflicting reports regarding its solubility in water, with some sources describing it as slightly soluble and others as insoluble[2][3][4][5]. This discrepancy may arise from different experimental conditions or purity of the compound used.

Solvent	Temperature	Solubility	Source
Water	20 °C	2 g/L	
Water	25 °C	2 g/L	
Hot Water	Not Specified	Soluble	
Cold Water	Not Specified	Limited solubility	
Water	Not Specified	Slightly soluble	
Water	Not Specified	Insoluble	
Ethanol	Not Specified	Soluble	
Methanol	Not Specified	Soluble	
Acetone	Not Specified	Soluble	
Propylene Glycol	Not Specified	Soluble	
Triethanolamine	Not Specified	Soluble	
Various Organic Solvents	Not Specified	Slightly soluble	

## Experimental Protocols for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of an organic compound like **4-Amino-m-cresol**. This methodology is based on standard laboratory practices for solubility testing.

Objective: To determine the qualitative solubility of **4-Amino-m-cresol** in various solvents.

Materials:

- **4-Amino-m-cresol**
- Small test tubes
- Spatula

- Vortex mixer (optional)
- Graduated cylinders or pipettes
- Distilled water
- 5% Sodium Hydroxide (NaOH) solution
- 5% Hydrochloric Acid (HCl) solution
- Ethanol
- Methanol
- Acetone
- Hexane (as a non-polar solvent example)
- Litmus paper or pH meter

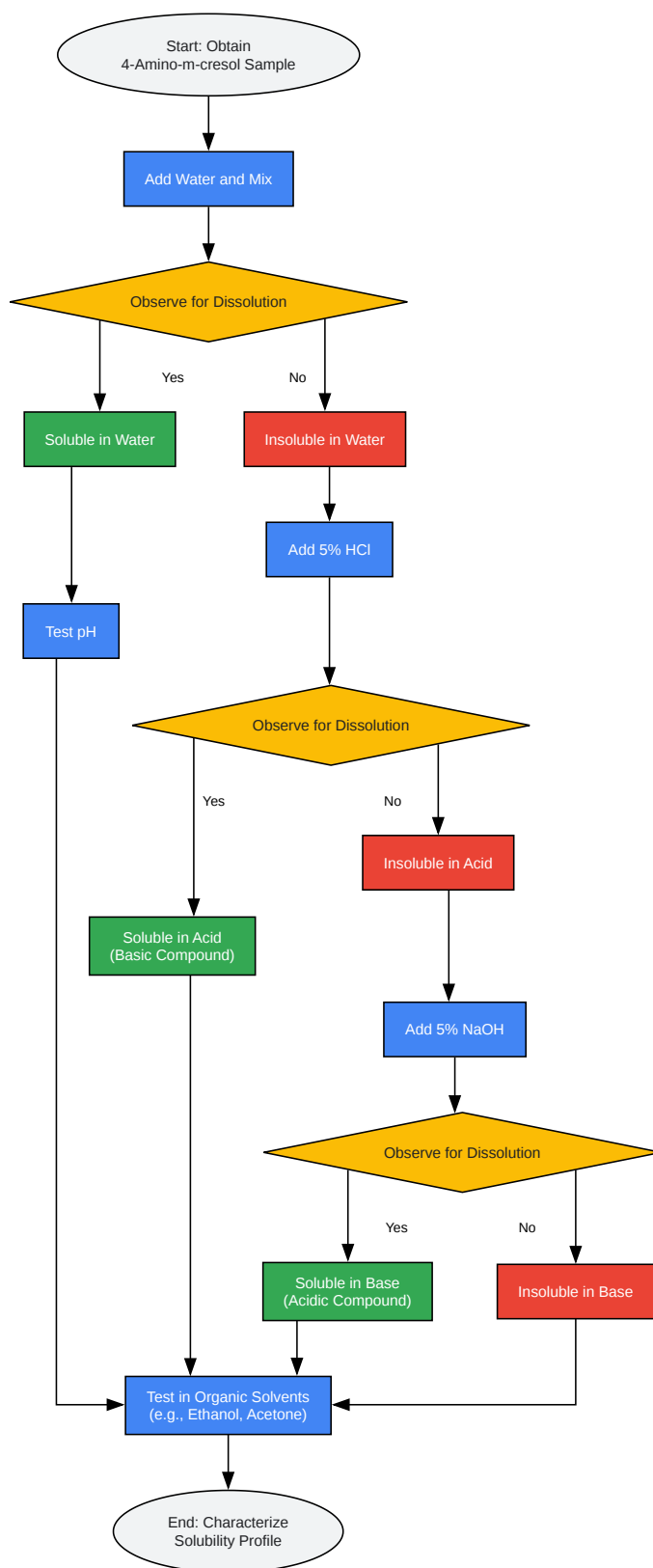
Procedure:

- Preparation: Label a series of clean, dry test tubes for each solvent to be tested.
- Sample Addition: Place a small, measured amount of **4-Amino-m-cresol** (e.g., 25 mg) into each test tube.
- Solvent Addition: Add a specific volume of the first solvent (e.g., 0.75 mL) to the corresponding test tube.
- Mixing: Vigorously shake or vortex the test tube for a set period (e.g., 60 seconds) to facilitate dissolution.
- Observation: Observe the mixture to determine if the compound has completely dissolved. If the solution is clear with no visible solid particles, the compound is considered soluble. If solid remains, it is considered insoluble or slightly soluble.

- **pH Testing (for aqueous solutions):** If the compound dissolves in water, test the pH of the solution using litmus paper or a pH meter to determine if it is acidic, basic, or neutral.
- **Acid/Base Solubility:** For water-insoluble compounds, test their solubility in 5% NaOH and 5% HCl. Solubility in dilute acid suggests a basic functional group (like an amine), while solubility in dilute base indicates an acidic functional group (like a phenol).
- **Repeat for Other Solvents:** Repeat steps 3-5 for each of the other solvents being tested.
- **Record Results:** Meticulously record all observations in a laboratory notebook.

## Logical Workflow for Solubility Determination

The following diagram illustrates a typical workflow for assessing the solubility of an organic compound.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)